

Preparing L-743310 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: L 743310

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This document provides detailed application notes and a comprehensive protocol for the preparation of L-743310 stock solutions in dimethyl sulfoxide (DMSO). L-743310 is a potent and selective antagonist of the neurokinin-1 (NK1) receptor, which is involved in various physiological processes, including pain transmission, inflammation, and emesis. Accurate and consistent preparation of L-743310 stock solutions is crucial for reliable experimental outcomes in basic research and drug development.

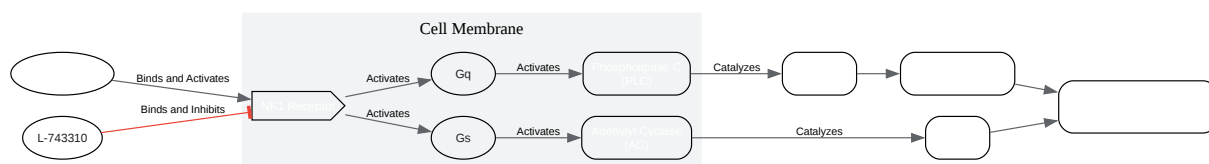
Key Quantitative Data

For ease of reference and calculation, the pertinent chemical and physical properties of L-743310 and DMSO are summarized in the table below.

| Property | L-743310 | Dimethyl Sulfoxide (DMSO) |
|---------------------|--|------------------------------------|
| Molecular Formula | C ₃₀ H ₃₃ BrF ₆ N ₄ O ₂ | (CH ₃) ₂ SO |
| Molecular Weight | 675.51 g/mol | 78.13 g/mol |
| CAS Number | 187724-86-3 | 67-68-5 |
| Appearance | White to off-white solid | Clear, colorless liquid |
| Solubility in DMSO | ≥ 50 mg/mL (as suggested by some suppliers) | Miscible |
| Storage Temperature | Powder: -20°C for long-term storage | Room temperature |

Mechanism of Action: NK1 Receptor Antagonism

L-743310 exerts its pharmacological effects by competitively inhibiting the binding of the endogenous ligand, Substance P, to the NK1 receptor. The NK1 receptor is a G-protein coupled receptor (GPCR) that, upon activation by Substance P, primarily couples to Gq and Gs proteins. This initiates a signaling cascade leading to the activation of phospholipase C (PLC), subsequent production of inositol triphosphate (IP₃) and diacylglycerol (DAG), and a resultant increase in intracellular calcium levels. Activation of the NK1 receptor can also lead to increased cyclic adenosine monophosphate (cAMP) levels through Gs protein stimulation. By blocking this pathway, L-743310 effectively attenuates the downstream cellular responses mediated by Substance P.



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Diagram 1. Simplified signaling pathway of the NK1 receptor.

Experimental Protocol: Preparation of L-743310 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of L-743310 in DMSO.

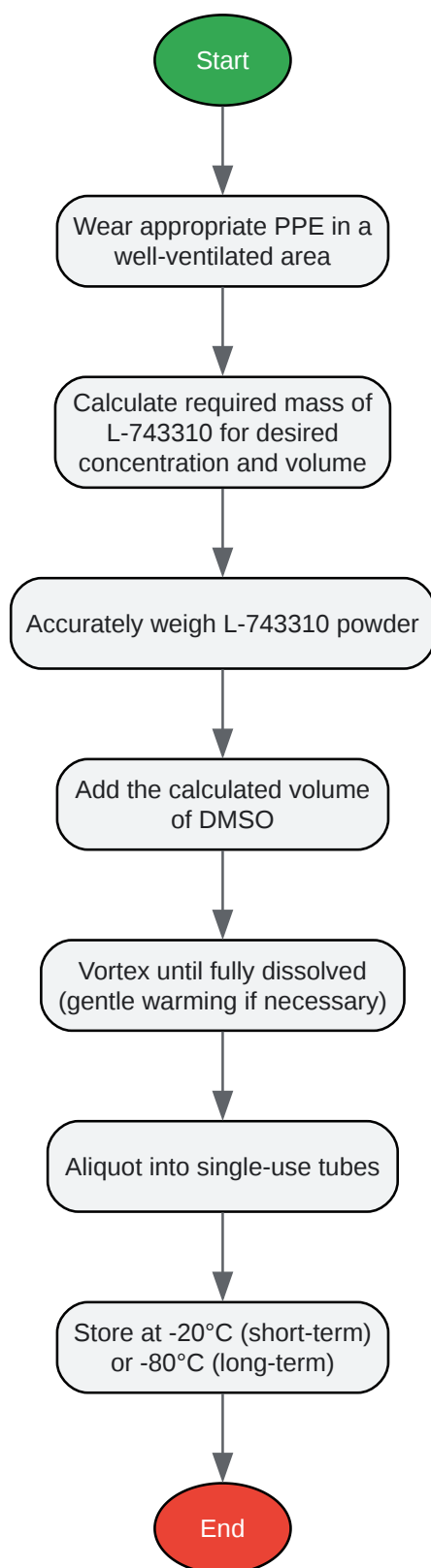
Materials:

- L-743310 powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Safety Precautions: Perform all steps in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate PPE to avoid skin and eye contact.
- Determine the Required Mass of L-743310:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution:

- $\text{Mass (mg)} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 675.51 \text{ g/mol} * 1000 \text{ mg/g} = 6.7551 \text{ mg}$
- Weighing L-743310:
 - Carefully weigh out the calculated amount of L-743310 powder using an analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- Adding DMSO:
 - Add the desired volume of DMSO to the tube containing the L-743310 powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the tube and vortex the solution until the L-743310 powder is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short- to mid-term storage. For long-term storage, -80°C is recommended. While specific stability data for L-743310 in DMSO is not readily available, it is good practice to use the stock solution within 1 to 6 months when stored at -20°C to -80°C.^[1]



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Diagram 2. Workflow for preparing L-743310 stock solution.

Application in Cell-Based Assays

When using the L-743310 stock solution in cell-based assays, it is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells. Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is highly recommended to keep the final concentration at or below 0.1% to minimize any potential off-target effects of the solvent. Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Working Concentrations: The effective concentration of L-743310 will vary depending on the specific cell type and experimental conditions. Based on published studies with other NK1 receptor antagonists, typical working concentrations for in vitro assays can range from the low nanomolar to the micromolar range. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific application.

Stability and Handling

- L-743310 powder is stable for several weeks at room temperature during ordinary shipping. [\[1\]](#)
- For long-term storage of the powder, a dry, dark environment at -20°C is recommended.
- DMSO is hygroscopic; therefore, it is important to use anhydrous or molecular sieve-dried DMSO and to minimize the exposure of the stock solution to air.
- Avoid repeated freeze-thaw cycles of the stock solution, as this may lead to degradation of the compound. Aliquoting into single-use volumes is the best practice to prevent this. [\[1\]](#)

By following these guidelines, researchers can ensure the preparation of accurate and stable stock solutions of L-743310 for use in a variety of experimental settings.

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References

- 1. medchemexpress.cn [medchemexpress.cn]
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